

# A Technical Guide to the Cellular Mechanism of Action of Carpachromene

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## Compound of Interest

Compound Name: Carpachromene

Cat. No.: B104496

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## Introduction

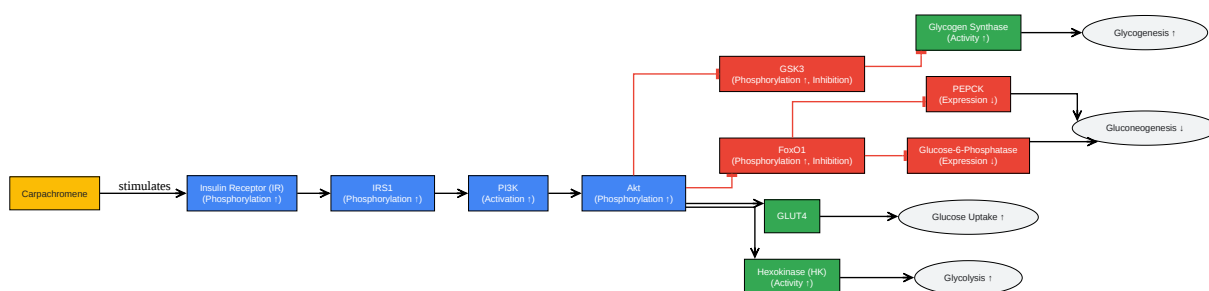
**Carpachromene**, a natural flavonoid, has demonstrated significant potential in ameliorating insulin resistance. This technical guide provides an in-depth overview of its mechanism of action at the cellular level, focusing on its effects on key signaling pathways involved in glucose metabolism. The information presented is primarily derived from studies conducted on insulin-resistant human liver carcinoma (HepG2) cells.

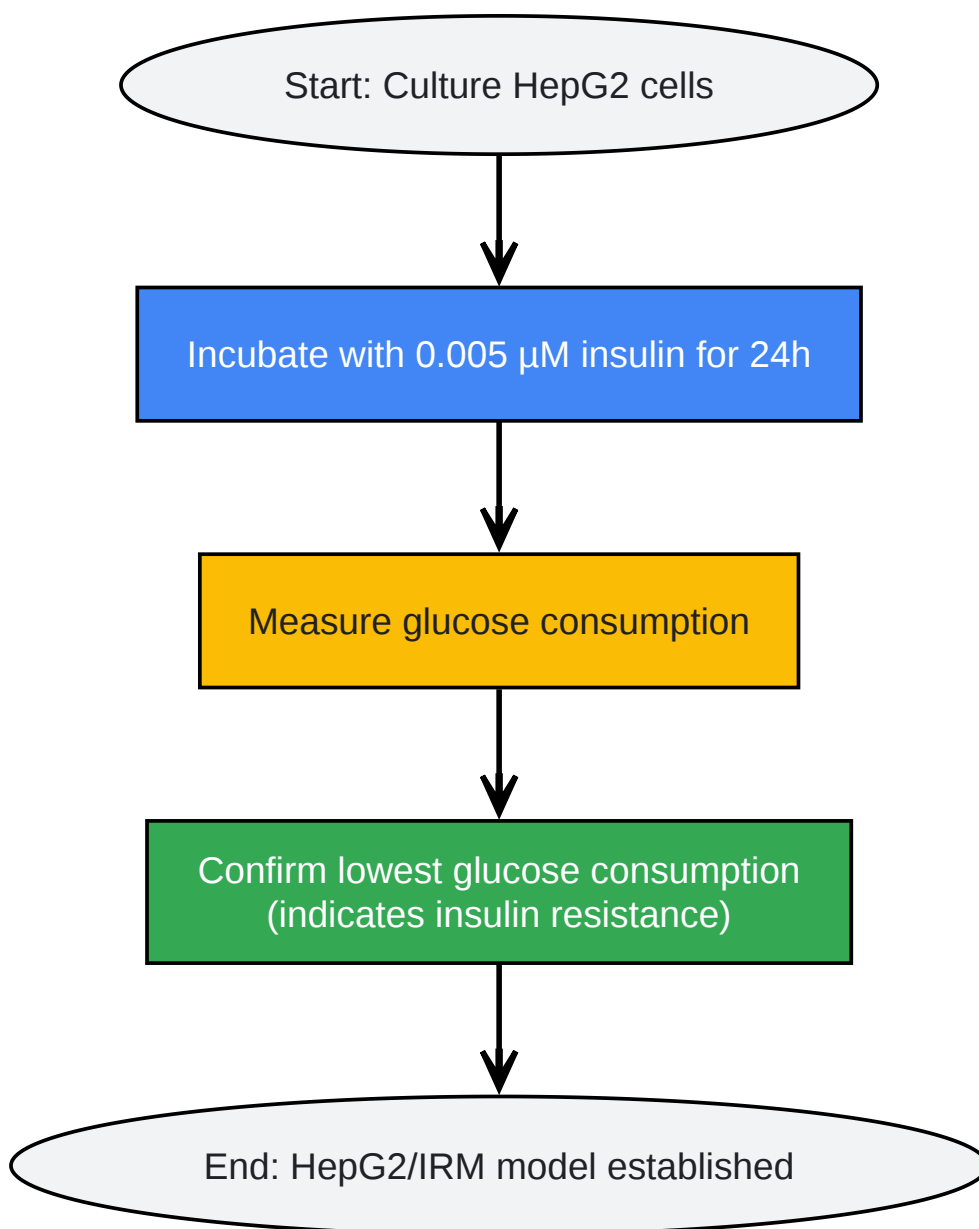
## Core Mechanism of Action

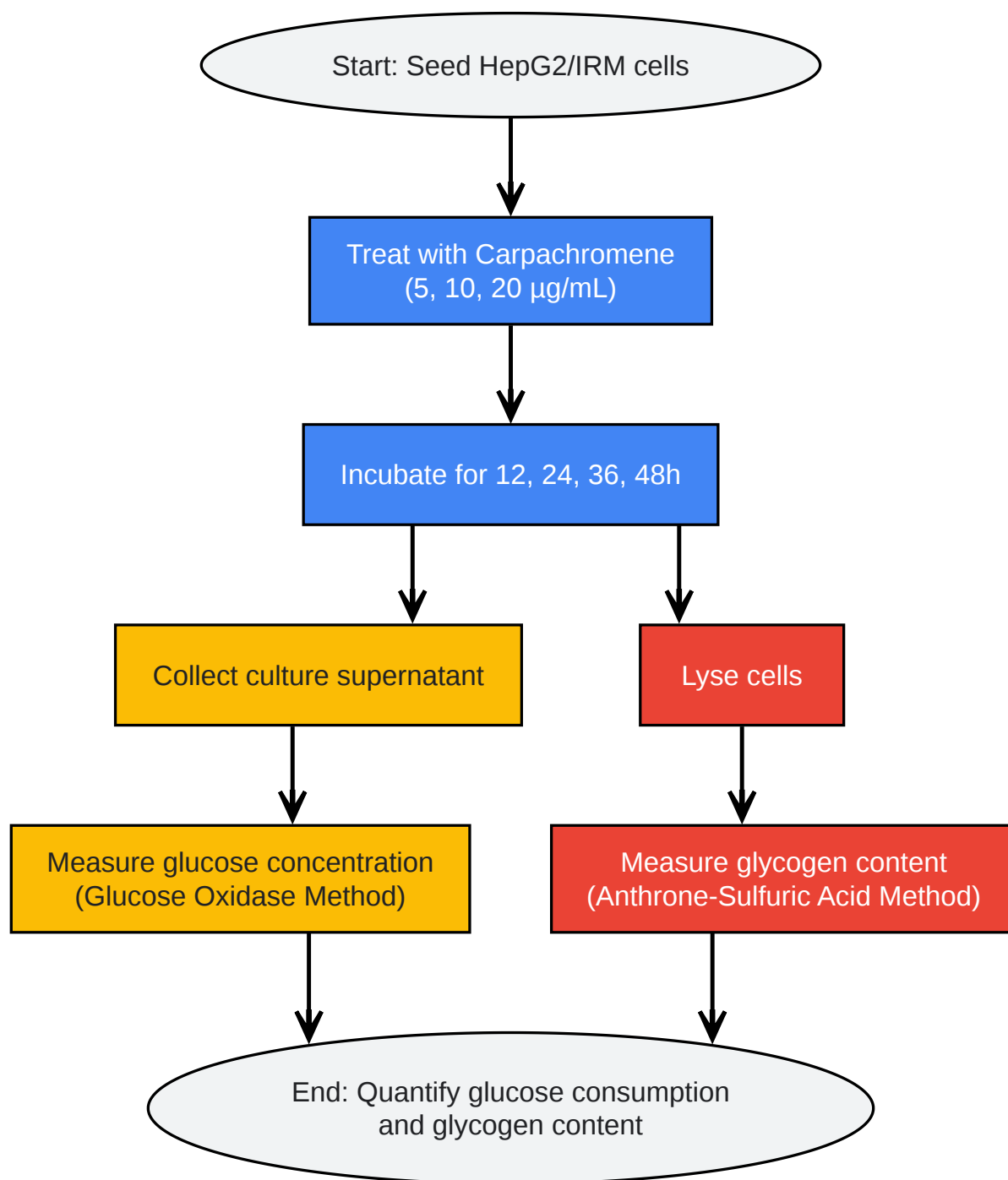
**Carpachromene** exerts its effects by modulating the insulin receptor (IR)/insulin receptor substrate 1 (IRS1)/phosphatidylinositol 3-kinase (PI3K)/protein kinase B (Akt)/glycogen synthase kinase 3 (GSK3)/forkhead box protein O1 (FoxO1) signaling pathway.<sup>[1][2][3][4][5][6]</sup> This modulation leads to enhanced glucose uptake and utilization, as well as increased glycogen synthesis and reduced glucose production in liver cells.

## Signaling Pathway

The interaction of **carpachromene** with the insulin signaling pathway is multifaceted. It initiates a cascade of phosphorylation and dephosphorylation events that ultimately lead to the observed metabolic changes.







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